

A Comprehensive Technical Guide to 3,4-Dichloroisothiazole-5-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichloroisothiazole-5-carboxylic acid

Cat. No.: B091651

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CAS Number: 18480-53-0

This technical guide provides an in-depth overview of **3,4-Dichloroisothiazole-5-carboxylic acid**, a heterocyclic compound with significant applications in agrochemical and pharmaceutical research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological activities.

Chemical and Physical Properties

3,4-Dichloroisothiazole-5-carboxylic acid is a pale yellow solid characterized by an isothiazole ring substituted with two chlorine atoms and a carboxylic acid group.^[1] This structure imparts both biocidal properties and solubility in polar solvents.^[1]

Property	Value	Reference
Molecular Formula	C ₄ HCl ₂ NO ₂ S	[1] [2] [3] [4] [5]
Molecular Weight	198.03 g/mol	[1] [4]
Melting Point	175-177 °C	[2] [5]
Boiling Point	205.9 °C at 760 mmHg	[2] [5]
Density	1.824 g/cm ³	[2] [5]
Flash Point	78.4 °C	[2] [5]
Vapour Pressure	0.147 mmHg at 25 °C	[2] [5]
InChI	InChI=1S/C4HCl2NO2S/c5-1-2(4(8)9)10-7-3(1)6/h(H,8,9)	[1] [2] [3] [5]
SMILES	C(O)(=O)C1=C(Cl)C(Cl)=NS1	[1] [3]

Synthesis Protocol

A general method for the synthesis of **3,4-Dichloroisothiazole-5-carboxylic acid** involves the hydrolysis of 3,4-dichloro-5-cyanoisothiazole.

Materials:

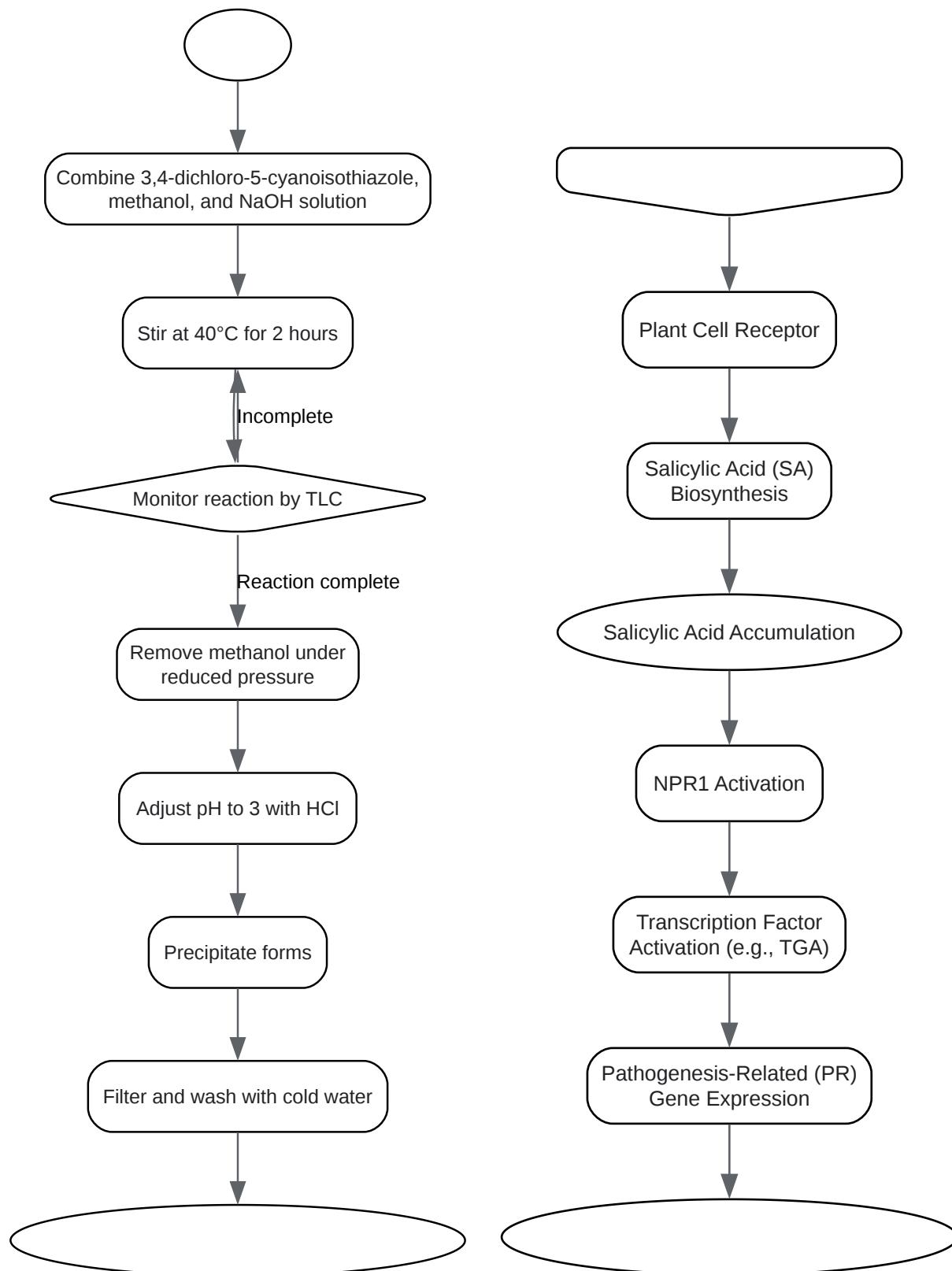
- Crude 3,4-dichloro-5-cyanoisothiazole
- Methanol
- 45% Sodium hydroxide solution
- Concentrated hydrochloric acid
- Cold water

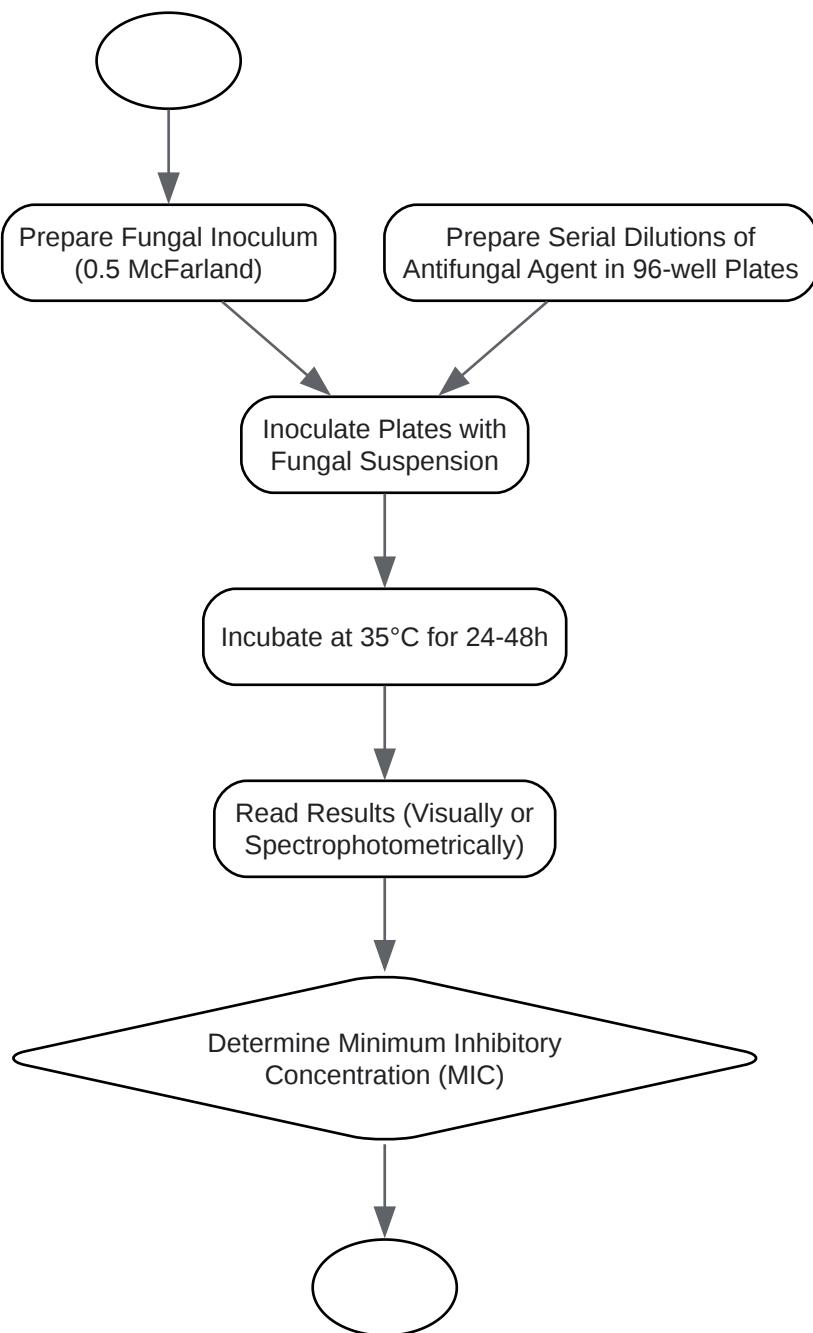
Procedure:

- 42.4 g of crude 3,4-dichloro-5-cyanoisothiazole is placed in a 500 mL round-bottomed flask.

- 100 mL of methanol and 30 g of 45% sodium hydroxide solution are added to the flask.
- The reaction mixture is stirred at 40°C for 2 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material is completely consumed.
- Upon completion, the residual methanol is removed by concentration under reduced pressure.
- The pH of the resulting solution is adjusted to 3 with concentrated hydrochloric acid, leading to the precipitation of the product.
- The precipitate is collected by filtration and washed with cold water to yield 17.6 g of **3,4-dichloroisothiazole-5-carboxylic acid** as a white solid.[6]

The following diagram illustrates the workflow for the synthesis of **3,4-Dichloroisothiazole-5-carboxylic acid**.





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